

quantifying 2-Methoxyisonicotinamide uptake in cells

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Compound of Interest

Compound Name: 2-Methoxyisonicotinamide

CAS No.: 105612-50-8

Cat. No.: B021175

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Application Note: High-Fidelity Quantification of **2-Methoxyisonicotinamide** Cellular Uptake

Executive Summary & Scientific Rationale

Quantifying the cellular uptake of **2-Methoxyisonicotinamide** (2-MINA) requires a specialized approach due to its physicochemical duality. Structurally, it is a pyridine carboxamide (related to Nicotinamide/Vitamin B3), yet the ortho-methoxy substitution significantly alters its lipophilicity and basicity compared to its parent, isonicotinamide.

While isonicotinamide is highly polar ($\text{LogP} \sim -0.5$), the 2-methoxy group increases lipophilicity (Predicted $\text{LogP} \sim 0.3\text{--}0.6$) and reduces the basicity of the pyridine nitrogen via inductive effects. This creates a unique analytical challenge: the molecule is too polar for standard liquid-liquid extraction (LLE) but sufficiently retained on reversed-phase columns to avoid the instability of HILIC methods often required for polar metabolites.

This guide details a Direct-Quench LC-MS/MS Protocol designed to maximize recovery, prevent metabolic degradation (e.g., deamidation), and provide absolute quantification of intracellular 2-MINA.

Pre-Analytical Considerations

Chemical Stability & Handling

- **Light Sensitivity:** Pyridine carboxamides can be photosensitive. Perform all extractions under amber light or low-light conditions.
- **Metabolic Instability:** The amide bond is susceptible to amidases, converting 2-MINA to 2-methoxyisonicotinic acid. **Crucial:** All lysis steps must occur at 4°C or below to inhibit enzymatic activity immediately upon cell harvest.
- **Adsorption:** The methoxy group increases hydrophobicity; avoid using polystyrene containers for low-concentration (<10 nM) stock solutions. Use glass or low-binding polypropylene.

Internal Standard (IS) Selection

Do not rely on external calibration. Matrix effects in cell lysates are significant.

- **Gold Standard:** **2-Methoxyisonicotinamide-d3** (Methyl-d3).
- **Alternative:** Isonicotinamide-d4 (if specific isotopologue is unavailable, though retention time shifts must be monitored).

Experimental Workflow: The "Cold-Quench" Protocol

This protocol utilizes a "seed-treat-quench" workflow optimized for adherent cell lines (e.g., HEK293, HepG2, A549).

Step 1: Cell Seeding & Dosing

- **Seed:** Plate cells in 6-well plates (approx.
cells/well) to ensure sufficient signal.
- **Equilibrate:** Allow 24h for attachment.
- **Dose:** Replace media with pre-warmed media containing 2-MINA (e.g., 1 µM, 10 µM).

- Control: Include a "0 min" time point (dose and immediately wash) to quantify non-specific binding to the plastic/membrane.

Step 2: The Critical Wash (Ice-Cold)

Speed is vital here to prevent efflux of the compound during washing.

- Place the 6-well plate on a bed of ice.
- Aspirate media rapidly.
- Wash 3x with 2 mL of Ice-Cold PBS (pH 7.4).
 - Note: The cold temperature closes membrane channels, "locking" the small molecule inside.

Step 3: Lysis & Extraction (Protein Precipitation)

- Add 400 μ L of Extraction Solvent directly to the monolayer.
 - Extraction Solvent: 80:20 Methanol:Water (v/v) containing 0.1% Formic Acid + Internal Standard (100 nM).
 - Why Formic Acid? It acidifies the lysate, stabilizing the amide bond and ensuring the pyridine nitrogen is protonated for MS detection.
- Scrape cells using a polyethylene cell scraper.
- Transfer the slurry to a 1.5 mL microcentrifuge tube.
- Vortex: 30 seconds at max speed.
- Freeze-Thaw: Snap freeze in liquid nitrogen (or dry ice/methanol) and thaw at RT (1 cycle) to rupture organelles (mitochondria/lysosomes) where basic drugs often sequester.
- Centrifuge: 15,000 x g for 10 mins at 4°C.
- Transfer supernatant to LC-MS vials.

LC-MS/MS Method Development

Chromatographic Conditions

Unlike NMN or NAD⁺, 2-MINA retains well on modern C18 columns due to the methoxy group.

- System: UHPLC (Agilent 1290 or Waters Acquity).
- Column: Waters ACQUITY UPLC HSS T3 (1.8 μ m, 2.1 x 100 mm).
 - Reasoning: The T3 bonding technology is designed to retain polar small molecules in high-aqueous conditions better than standard C18.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Gradient:
 - 0-1.0 min: 2% B (Isocratic hold for polar retention)
 - 1.0-4.0 min: 2% -> 40% B
 - 4.0-5.0 min: 95% B (Wash)
 - 5.1-7.0 min: 2% B (Re-equilibration)
- Flow Rate: 0.4 mL/min.

Mass Spectrometry (MRM Parameters)

- Ionization: ESI Positive Mode (Pyridine nitrogen protonates easily).
- Source Temp: 500°C (High temp needed for efficient desolvation of amides).
- Transitions (Theoretical - Must Optimize):

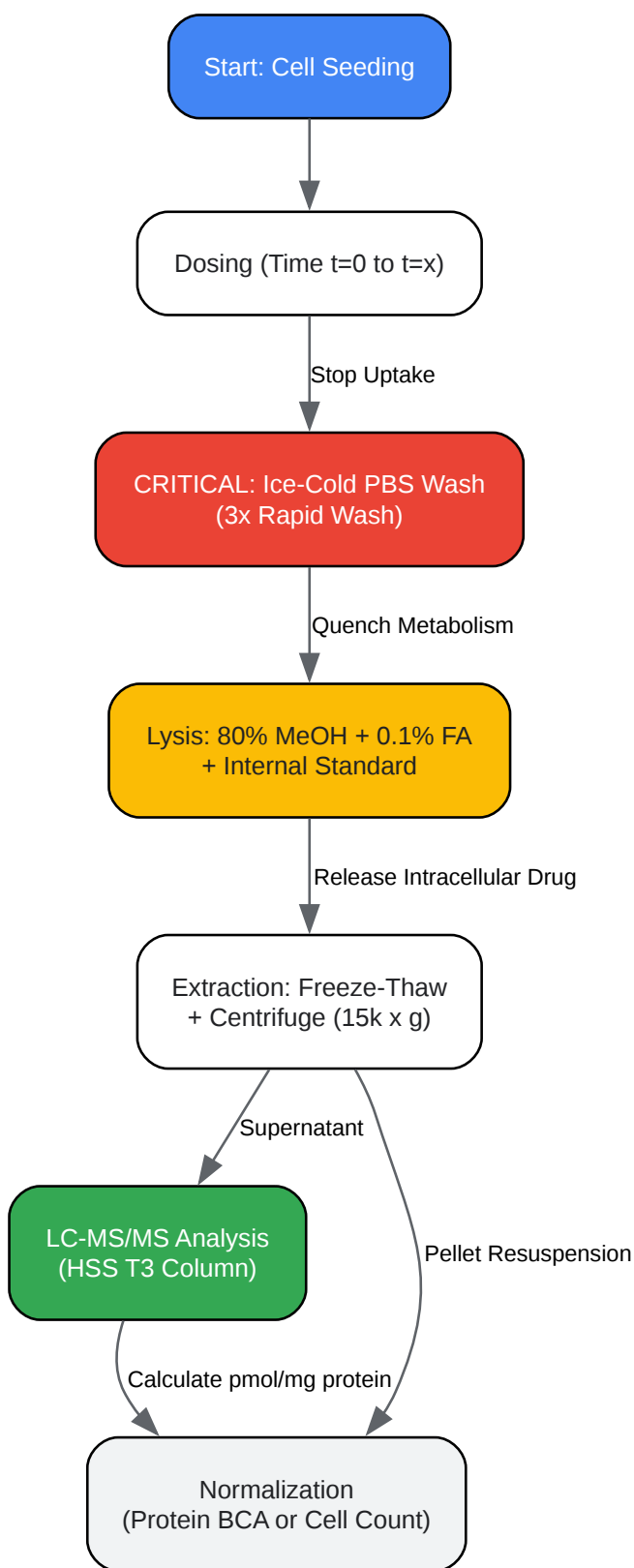
Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)	Rationale
2-MINA	153.1 [M+H] ⁺	136.1	15	Loss of NH ₃ (Amide cleavage)
2-MINA	153.1 [M+H] ⁺	110.1	25	Loss of Isocyanate (-HNCO)
2-MINA	153.1 [M+H] ⁺	94.1	35	Pyridine ring fragment
IS (d3)	156.1 [M+H] ⁺	139.1	15	Loss of NH ₃ (Deuterated)

Note: The 153->136 transition is usually the most abundant (Quantifier), while 153->110 serves as the Qualifier.

Data Visualization & Logic

Experimental Workflow Logic

This diagram illustrates the critical decision points in the "Cold-Quench" protocol to ensure data integrity.

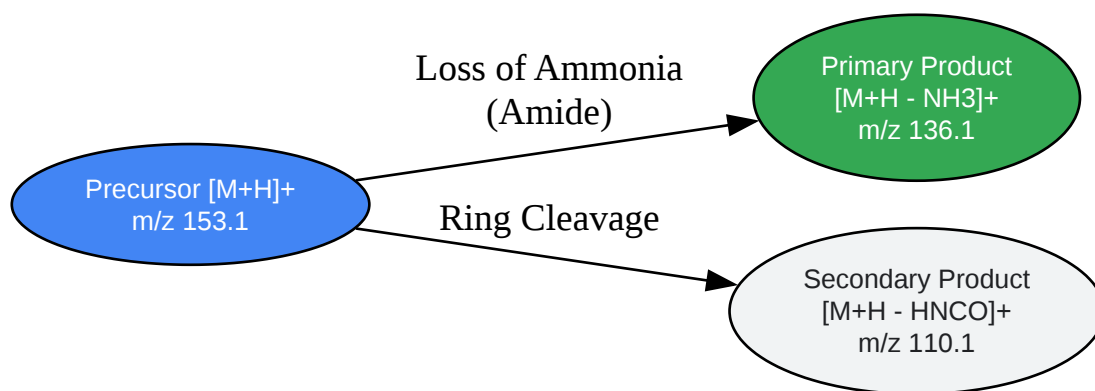


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Caption: The "Cold-Quench" workflow emphasizes rapid temperature reduction to halt active transport and metabolism immediately post-dosing.

MS/MS Fragmentation Pathway

Understanding the fragmentation is key to troubleshooting interference.



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Caption: Predicted fragmentation pathway for **2-Methoxyisonicotinamide** in ESI+ mode.

Data Analysis & Normalization

To compare uptake across different cell lines or treatment conditions, raw concentration data (nM) must be normalized.

- Calculate Raw Concentration (): Use the ratio of Analyte Area / IS Area interpolated from the calibration curve.
- Determine Total Amount ():
- Normalize to Protein: Dissolve the pellet remaining after centrifugation in 0.1 M NaOH or SDS buffer and perform a BCA assay.
- Intracellular Concentration (Optional): Assume a cell volume (e.g., HEK293

pL/cell).

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Peak Tailing	Interaction with silanols on column.	Increase buffer strength (10mM Ammonium Acetate) or use HSS T3 column (specialized end-capping).
Low Recovery	Protein binding or incomplete lysis.	Add a "bead beating" step during lysis; ensure freeze-thaw cycle is performed.
High Background	Contamination or isobaric interference.	Check solvents; ensure "2-methoxy" isomer isn't co-eluting with other nicotinamide metabolites (check retention times of NAM/NMN).
Signal Drift	Matrix effects suppressing ionization.	Switch to Matrix-Matched Calibration (spike standard into blank cell lysate) rather than solvent standards.

References

- Yoshino, J., et al. (2024). "Absolute quantification of nicotinamide mononucleotide in biological samples by double isotope-mediated liquid chromatography-tandem mass spectrometry." Nature Communications/NIH. [Link](#)
 - Relevance: Establishes the gold standard for extracting and quantifying pyridine-based metabolites using isotope dilution and LC-MS/MS.
- Gifford Bioscience. "Cellular Uptake and Release Assays Protocol." Gifford Bioscience Technical Resources. [Link](#)
 - Relevance: Provides the foundational "seed-wash-lyse" methodology for small molecule uptake assays.

- Brodyagin, N., & Kataoka, Y. (2023). "Cellular uptake of 2-aminopyridine-modified peptide nucleic acids." ACS Omega/NIH. [Link](#)
 - Relevance: Discusses the impact of pyridine modifications (similar to the methoxy-pyridine motif) on cellular permeability and pKa-driven uptake mechanisms.
- Trammell, S. A., et al. (2016). "Nicotinamide riboside is uniquely and orally bioavailable in mice and humans." Nature Communications. [Link](#)
 - Relevance: Detailed LC-MS methods for pyridine carboxamide metabolomics.

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Sources

- [1. researchtrends.net](https://www.researchtrends.net) [[researchtrends.net](https://www.researchtrends.net)]
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